

# Definitive Disposal Guide for 2,3-Dibromo-6-iodopyridine

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## Compound of Interest

Compound Name: 2,3-Dibromo-6-iodopyridine

CAS No.: 1806273-66-4

Cat. No.: B1530057

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This guide provides a comprehensive, step-by-step framework for the safe and compliant disposal of **2,3-Dibromo-6-iodopyridine**. Designed for researchers, chemists, and laboratory managers, this document moves beyond simple instructions to explain the scientific and regulatory rationale behind each procedural step. Our commitment is to empower you with the knowledge to manage chemical waste safely, ensuring both personal and environmental protection.

A Note on Hazard Assessment: A specific Safety Data Sheet (SDS) for **2,3-Dibromo-6-iodopyridine** is not readily available in public databases. Therefore, the following guidance is built upon a conservative hazard assessment derived from closely related structural analogs, such as 2-Bromo-6-iodopyridine (CAS 234111-08-1) and 2,6-Dibromopyridine (CAS 626-05-1). [1][2] This approach reflects established best practices for handling novel or uncharacterized chemical compounds.

## Section 1: Hazard Assessment & Chemical Profile

**2,3-Dibromo-6-iodopyridine** is a halogenated heterocyclic organic compound. Its structure, containing bromine and iodine on a pyridine ring, classifies it as a hazardous substance

requiring specialized disposal.[3][4] Improper disposal, such as drain or trash disposal, is strictly prohibited and can lead to environmental contamination and regulatory violations.[5]

Based on analogous compounds, the anticipated hazards are summarized below.

Hazard Class	GHS Hazard Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[2]
Skin Irritation	H315	Causes skin irritation	[2]
Eye Irritation	H319	Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2]

## Section 2: Personal Protective Equipment (PPE) & Engineering Controls

The causality for PPE selection is directly linked to the anticipated hazards. To mitigate risks of skin/eye irritation and potential inhalation of dust particles, the following controls are mandatory when handling **2,3-Dibromo-6-iodopyridine** and its waste.

- **Engineering Controls:** Always handle the compound and its waste within a certified chemical fume hood to control dust and vapor exposure. Ensure an eyewash station and safety shower are immediately accessible.
- **Hand Protection:** Wear nitrile gloves (double-gloving is recommended) to prevent skin contact. Discard gloves immediately after handling and wash hands thoroughly.[1]
- **Eye/Face Protection:** Use ANSI-rated safety glasses with side shields or, preferably, chemical splash goggles to protect against splashes and fine dust.[6]
- **Skin and Body Protection:** A standard laboratory coat is required. For larger quantities or spill cleanup, consider a chemically resistant apron.

- Respiratory Protection: If there is a risk of generating dust outside of a fume hood, a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.

## Section 3: Core Disposal Principles: Regulatory & Chemical Logic

The disposal of **2,3-Dibromo-6-iodopyridine** is governed by its classification as a halogenated organic compound. Under the U.S. Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA), these substances are treated as hazardous waste.[7]

The Three Pillars of Compliant Disposal:

- Segregation is Key: Halogenated waste streams must never be mixed with non-halogenated waste.[4] The reason for this is that mixed waste must be treated as the more hazardous component (in this case, halogenated), which significantly increases the complexity and cost of disposal. High-temperature incineration is often required to safely destroy halogenated organics and prevent the formation of toxic byproducts like dioxins and furans.[8]
- Containment Must Be Absolute: Waste must be stored in containers that are in good condition, compatible with the chemical, and feature a secure, leak-proof lid.[4] This prevents the release of vapors and protects against spills.
- Labeling Must Be Precise: Clear, accurate labeling is a legal requirement and essential for safety. It ensures that everyone, from the researcher to the waste technician, understands the container's contents and associated hazards.

## Section 4: Step-by-Step Disposal Protocols

Follow the appropriate protocol below based on the type of waste generated.

### Protocol 4.1: Disposal of Unused or Expired **2,3-Dibromo-6-iodopyridine (Solid Waste)**

- Container Selection: Obtain a dedicated hazardous waste container from your institution's Environmental Health & Safety (EH&S) department. This should be a wide-mouth plastic or glass jar with a screw-top lid.

- **Transfer:** Carefully transfer the solid **2,3-Dibromo-6-iodopyridine** into the waste container inside a chemical fume hood. If the original container is still intact and well-labeled, it is often preferable to place the entire original container into the designated waste drum provided by EH&S.
- **Labeling:** Affix a hazardous waste tag to the container. Clearly write:
  - The words "Hazardous Waste"
  - The full chemical name: "**2,3-Dibromo-6-iodopyridine**"
  - The approximate quantity of waste.
  - The date accumulation started.
- **Storage:** Secure the lid tightly. Store the container in a designated satellite accumulation area within the lab, with secondary containment (e.g., a plastic tub).

## Protocol 4.2: Disposal of Contaminated Labware & PPE (Solid Waste)

This includes items like pipette tips, weighing paper, contaminated gloves, and empty original containers.

- **Container Selection:** Use a designated solid hazardous waste container, which can be a sturdy plastic pail lined with a clear plastic bag or a labeled cardboard box.
- **Segregation:** Ensure no free-flowing liquids are present. Do not mix sharp objects (needles, razor blades) with other solid waste; sharps must go into a dedicated, puncture-proof sharps container.
- **Collection:** Place all contaminated, non-sharp solid waste directly into the lined container.
- **Labeling:** Label the container or bag with "Hazardous Waste - Halogenated Solid Waste" and list "**2,3-Dibromo-6-iodopyridine**" as the primary contaminant.

- Closure: When full, securely close the inner bag and seal the outer container. Request a pickup from EH&S.

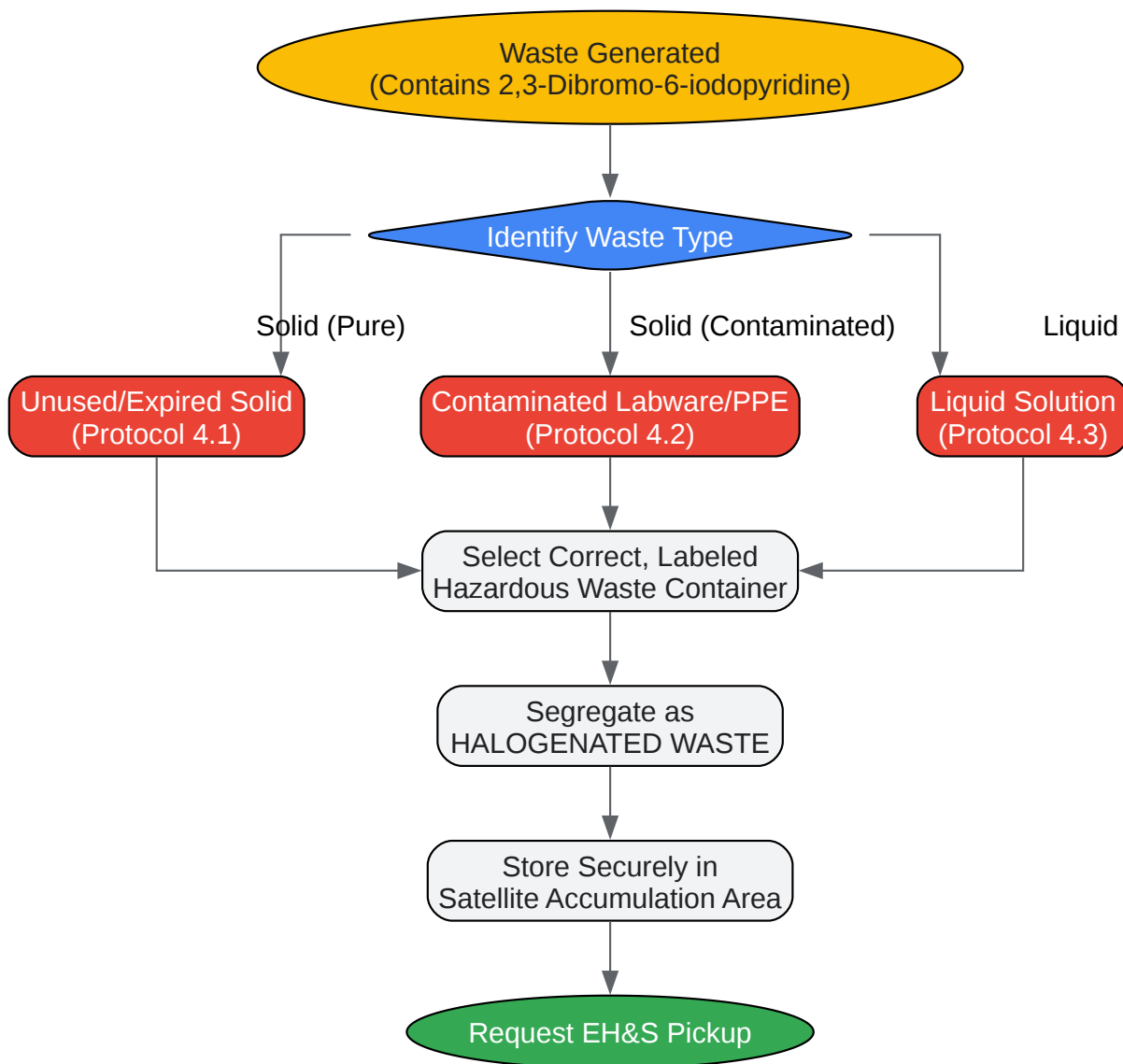
## Protocol 4.3: Disposal of Solutions Containing 2,3-Dibromo-6-iodopyridine (Liquid Waste)

This protocol applies to any solvent, aqueous buffer, or reaction mixture containing the target compound.

- Container Selection: Use a designated, chemically compatible (e.g., glass or polyethylene) liquid waste container with a screw-top cap.
- Segregation: This waste stream must be labeled as "Halogenated Organic Waste." Do not mix with non-halogenated solvents.
- Labeling: Affix a hazardous waste tag before adding the first drop of waste. List all chemical constituents by their full name and estimate their percentages. For example:
  - Dichloromethane: ~80%
  - Methanol: ~19%
  - **2,3-Dibromo-6-iodopyridine**: ~1%
- Accumulation: Keep the container tightly closed at all times except when adding waste.<sup>[4]</sup> Store in a designated satellite accumulation area with secondary containment.
- Pickup Request: Once the container is 90% full, submit a chemical waste pickup request to your institution's EH&S department.

## Section 5: Disposal Decision Workflow

The following diagram illustrates the logical flow for categorizing and handling waste generated from work with **2,3-Dibromo-6-iodopyridine**.



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Caption: Disposal Decision Workflow for **2,3-Dibromo-6-iodopyridine** Waste.

## Section 6: References

- Waste Code - RCRAInfo - EPA. Source: U.S. Environmental Protection Agency. [[Link](#)]

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- Guidelines for the Safe Handling and Disposal of Chemicals Used in the Illicit Manufacture of Drugs. Source: United Nations Office on Drugs and Crime. [[Link](#)]
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- 2,6-Dibromo-4-iodopyridine PubChem Entry. Source: National Center for Biotechnology Information. [[Link](#)]
- Hazardous Waste Codes. Source: De La Salle University. [[Link](#)]
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